

5-Acetyl-2-methylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 5-Acetyl-2-methylpyridine

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An In-depth Technical Guide to 5-Acetyl-2-methylpyridine

This technical guide provides a comprehensive overview of **5-Acetyl-2-methylpyridine**, a key intermediate in the synthesis of various organic compounds. It is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis. This document details the molecule's physicochemical properties, synthesis protocols, and analytical characterization methods.

Molecular and Physicochemical Properties

5-Acetyl-2-methylpyridine, also known as 1-(6-methyl-3-pyridyl)-1-ethanone, is a pyridine derivative with significant applications in the pharmaceutical and agrochemical industries.^[1] Its core structure, featuring a pyridine ring substituted with acetyl and methyl groups, imparts specific reactivity useful in organic synthesis.^[2]

Core Molecular Information

The fundamental molecular details of **5-Acetyl-2-methylpyridine** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO	[1] [3] [4] [5] [6]
Molecular Weight	135.16 g/mol	[5]
CAS Number	36357-38-7	[1] [5] [7]
IUPAC Name	1-(6-methylpyridin-3-yl)ethanone	[5]

Physicochemical Data

The physical and chemical properties of **5-Acetyl-2-methylpyridine** are crucial for its handling, storage, and application in various reactions.

Property	Value	Source(s)
Appearance	Colorless to pale-yellow liquid/oil	[2] [7]
Boiling Point	240-242 °C (at 760 mmHg)	[2]
55-56 °C (at oil pump pressure)	[1]	
Melting Point	Approx. -10 °C	[2]
Density	Approx. 1.03 g/cm ³	[2]
Solubility	Soluble in ethanol, ether, chloroform	[2]
Low solubility in water	[2]	
Storage Temperature	Room temperature or -20°C for long-term	[1] [5]

Synthesis and Experimental Protocols

5-Acetyl-2-methylpyridine is primarily synthesized through the acetylation of 2-methylpyridine (2-picoline). The following sections detail a common synthetic route and analytical

characterization methods.

Synthesis via Friedel-Crafts Acetylation

This protocol describes the synthesis of **5-Acetyl-2-methylpyridine** from 2-methylpyridine using an acetylation reagent and a Lewis acid catalyst.^[2]

Materials:

- 2-methylpyridine (substrate)
- Acetyl chloride or Acetic anhydride (acetylating agent)
- Anhydrous aluminum trichloride (Lewis acid catalyst)
- Anhydrous dichloromethane (solvent)
- Sodium bicarbonate solution (aqueous, saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen), suspend anhydrous aluminum trichloride in anhydrous dichloromethane.
- **Addition of Acetylating Agent:** Cool the suspension in an ice bath (0 °C). Slowly add acetyl chloride or acetic anhydride to the mixture while stirring.

- **Substrate Addition:** Once the addition is complete, add 2-methylpyridine dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- **Reaction:** After the addition, allow the mixture to warm to room temperature and then heat to reflux. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, cool the reaction mixture back to 0 °C and carefully quench by slowly adding it to a beaker of crushed ice and water.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by vacuum distillation to obtain **5-Acetyl-2-methylpyridine** as a pale-yellow oil.

Analytical Characterization Protocol

To confirm the identity and purity of the synthesized product, standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) are employed.

Instrumentation:

- Gas Chromatograph equipped with a mass spectrometer detector (GC-MS)
- Non-polar capillary column (e.g., DB-5ms)
- Helium (carrier gas)

Procedure:

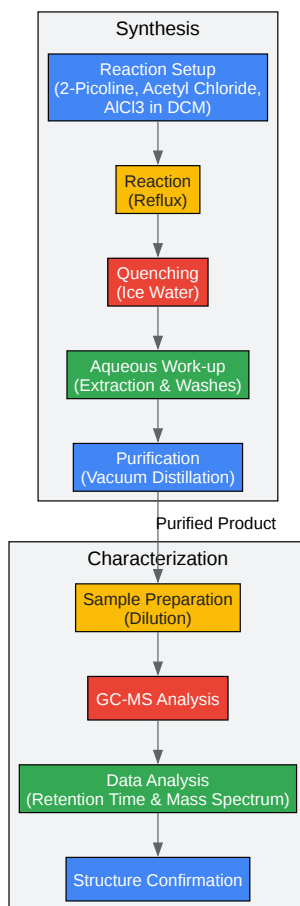
- **Sample Preparation:** Prepare a dilute solution of the purified **5-Acetyl-2-methylpyridine** in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- **GC Method:**

- Injector Temperature: 250 °C
- Oven Program: Start at 50 °C, hold for 2 minutes, then ramp up to 250 °C at a rate of 10 °C/min. Hold at 250 °C for 5 minutes.
- Carrier Gas Flow: Constant flow of 1 mL/min.
- MS Method:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 200.
 - Source Temperature: 230 °C.
- Data Analysis:
 - Retention Time: Compare the retention time of the major peak with that of a known standard.
 - Mass Spectrum: Analyze the mass spectrum of the peak. The molecular ion peak (M+) should be observed at m/z = 135. Key fragment ions should correspond to the loss of a methyl group (m/z = 120) and an acetyl group (m/z = 92). The NIST WebBook provides reference mass spectra for comparison.[3]

Visualized Workflows and Relationships

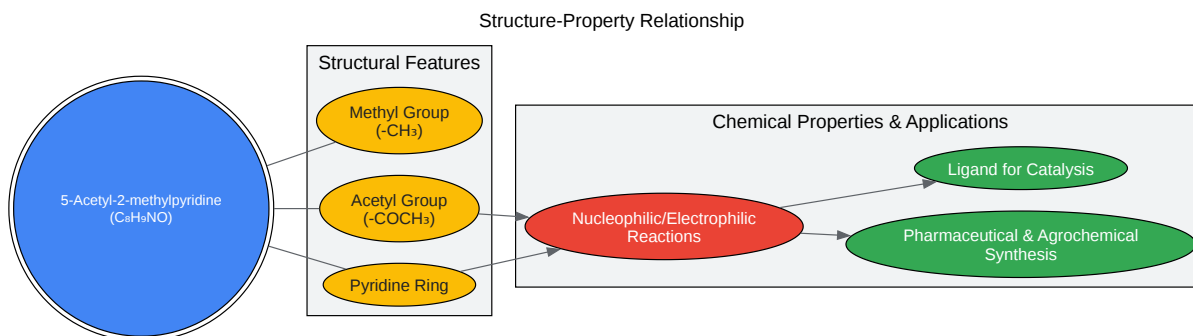
The following diagrams illustrate the experimental workflow for the synthesis and characterization of **5-Acetyl-2-methylpyridine** and the logical relationship between its structure and properties.

Experimental Workflow: Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of **5-Acetyl-2-methylpyridine**.



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Caption: Relationship between the structure of **5-Acetyl-2-methylpyridine** and its properties.

Applications in Research and Development

5-Acetyl-2-methylpyridine is a valuable building block in organic synthesis. Its primary applications include:

- **Pharmaceuticals:** It serves as a crucial intermediate in the production of nicotinic acid derivatives and other bioactive molecules.^[1]
- **Agrochemicals:** The pyridine core is utilized in the development of new herbicides and insecticides, where it can enhance biological activity.^[1]
- **Material Science:** It is employed in the manufacturing of specialty polymers and as a ligand in catalysis, where its functional groups facilitate selective chemical reactions.^[1]
- **Organic Synthesis:** It is used in the preparation of other complex molecules, such as pyridine-2,5-dicarboxylic acid, through oxidation.^[7]

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